

# 3-Bromo-4-chloropyridine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-4-chloropyridine

Cat. No.: B1270894

[Get Quote](#)

## Physicochemical Data

The fundamental molecular properties of **3-Bromo-4-chloropyridine** are summarized below. This data is essential for researchers in stoichiometry, reaction kinetics, and analytical chemistry.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrClN <sup>[1][2][3]</sup>
Molecular Weight	192.44 g/mol <sup>[1][2]</sup>
CAS Number	36953-42-1 <sup>[1][2]</sup>
Appearance	Beige to light yellow powder <sup>[1]</sup> or liquid after melting <sup>[3]</sup>
IUPAC Name	3-bromo-4-chloropyridine <sup>[2][3]</sup>

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Bromo-4-chloropyridine | C<sub>5</sub>H<sub>3</sub>BrClN | CID 817696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Bromo-4-chloropyridine, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- To cite this document: BenchChem. [3-Bromo-4-chloropyridine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270894#3-bromo-4-chloropyridine-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)